

Commercial availability and suppliers of Diethyl 2-methyl-3-oxopentanedioate

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Compound of Interest

Compound Name: *Diethyl 2-methyl-3-oxopentanedioate*

Cat. No.: *B3048371*

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An In-depth Technical Guide to Diethyl 2-methyl-3-oxopentanedioate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Diethyl 2-methyl-3-oxopentanedioate**, including its commercial availability, physicochemical properties, and potential applications in research and development.

Introduction

Diethyl 2-methyl-3-oxopentanedioate is a chemical compound with the molecular formula $C_{10}H_{16}O_5$.^{[1][2]} It is also known by other names such as diethyl 2-methyl-3-oxopentanedioate and 2-methyl-3-oxo-pentanedioic acid diethyl ester.^{[1][2]} This molecule serves as a valuable building block in organic synthesis and is of interest to researchers in the fields of medicinal chemistry and drug development.

Commercial Availability and Suppliers

Diethyl 2-methyl-3-oxopentanedioate is commercially available from various chemical suppliers. The availability and product specifications may vary between suppliers. Researchers are advised to contact the suppliers directly for the most current information.

Supplier	CAS Number	Molecular Weight	Additional Information
--INVALID-LINK--	16631-18-8	216.23100	Provides MSDS, density, melting point, boiling point, and other data.[1]
--INVALID-LINK--	16631-18-8	216.23 g/mol	Lists chemical vendors and provides comprehensive chemical data.[2]
--INVALID-LINK--	16631-18-8	216.23	Lists the compound and related structures. [3]
--INVALID-LINK--	16631-18-8	216.23	Provides chemical properties, structure, and supplier information.[4]
--INVALID-LINK--	5965-53-7 (related)	-	Lists manufacturers and suppliers, primarily in China.[5]

Physicochemical Properties

A summary of the key physicochemical properties of **Diethyl 2-methyl-3-oxopentanedioate** is presented below. This data is essential for designing and executing experiments.

Property	Value	Source
Molecular Formula	C10H16O5	--INVALID-LINK--[1], --INVALID-LINK--[2]
Molecular Weight	216.23 g/mol	--INVALID-LINK--[2]
Exact Mass	216.10000	--INVALID-LINK--[1]
CAS Number	16631-18-8	--INVALID-LINK--[1], --INVALID-LINK--[2]
IUPAC Name	diethyl 2-methyl-3-oxopentanedioate	--INVALID-LINK--[2]
SMILES	CCOC(=O)CC(=O)C(C)C(=O)OCC	--INVALID-LINK--[2]
LogP	0.70790	--INVALID-LINK--[1]
PSA	69.67000	--INVALID-LINK--[1]

Experimental Protocols and Applications

Diethyl 2-methyl-3-oxopentanedioate is utilized in various organic synthesis reactions. While specific, detailed experimental protocols are often proprietary or published in peer-reviewed literature, the following represents a generalized workflow for its use in a research setting.

General Workflow for Utilization in Organic Synthesis:



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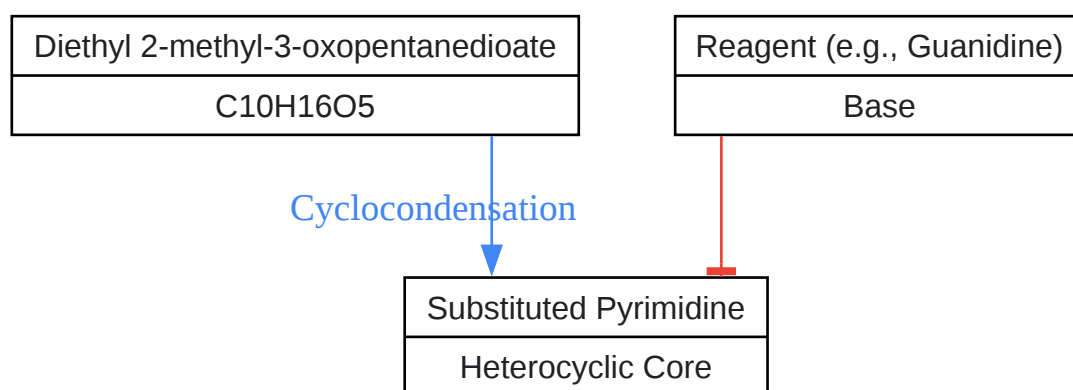
Figure 1. A generalized workflow for the procurement and experimental use of **Diethyl 2-methyl-3-oxopentanedioate** in a research laboratory.

Potential Synthetic Applications:

While specific reaction pathways involving **Diethyl 2-methyl-3-oxopentanedioate** are not detailed in the provided search results, its structural features, namely the ketone and two ester functional groups, suggest its utility in a variety of organic transformations. These could include, but are not limited to:

- **Heterocycle Synthesis:** The 1,3-dicarbonyl moiety is a common precursor for the synthesis of various heterocyclic systems, which are prevalent in many pharmaceutical compounds. For instance, a related compound, Diethyl 2-[(dimethylamino)methylene]-3-oxopentanedioate, has been used in the synthesis of substituted pyridopyrimidines.[6]
- **Knoevenagel Condensation:** The active methylene group can participate in condensations with aldehydes and ketones to form new carbon-carbon bonds.
- **Michael Addition:** The enolate of the dicarbonyl compound can act as a nucleophile in Michael additions to α,β -unsaturated carbonyl compounds.

A potential synthetic transformation is illustrated below:



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Figure 2. A conceptual diagram illustrating the potential use of **Diethyl 2-methyl-3-oxopentanedioate** in the synthesis of a heterocyclic compound.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **Diethyl 2-methyl-3-oxopentanedioate**. Researchers should consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on hazards, handling, storage, and disposal.

Conclusion

Diethyl 2-methyl-3-oxopentanedioate is a readily available chemical intermediate with potential applications in organic synthesis, particularly in the construction of complex molecules and heterocyclic systems relevant to drug discovery. Its utility as a building block makes it a valuable compound for researchers and scientists in the pharmaceutical and chemical industries. Further investigation into its reactivity and applications is warranted to fully explore its synthetic potential.

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